

Monoisobutyl Phthalate-d4: A Technical Safety and Data Guide

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Compound of Interest

Compound Name: Monoisobutyl Phthalate-d4

Cat. No.: B585960

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This guide provides a detailed overview of **Monoisobutyl Phthalate-d4**, a deuterated stable isotope-labeled version of Monoisobutyl Phthalate (MiBP). It is intended for researchers, scientists, and professionals in drug development who utilize this compound, primarily as an internal standard for analytical and research purposes. This document compiles essential data regarding its chemical and physical properties, handling, storage, and known biological context.

Section 1: Chemical and Physical Properties

Monoisobutyl Phthalate-d4 is the deuterium-labeled form of Monoisobutyl Phthalate, a primary metabolite of Diisobutyl Phthalate (DIBP). The incorporation of deuterium atoms makes it a valuable tool in mass spectrometry-based applications for accurate quantification of its non-labeled counterpart.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Source(s)
Chemical Name	Monoisobutyl Phthalate-d4	[1][2]
Synonyms	1,2-Benzene-3,4,5,6-d4-dicarboxylic Acid Mono(2-methylpropyl) Ester, mono-iso-Butyl Phthalate-3,4,5,6 D4	[1][3]
CAS Number	1219802-26-2	[3]
Unlabeled CAS Number	131-70-4 (for Monoisobutyl Phthalate)	
Molecular Formula	C ₁₂ H ₁₀ D ₄ O ₄	
Molecular Weight	226.26 g/mol	
Appearance	White to off-white solid	
Purity	>95% (HPLC)	
Isotopic Enrichment	99 atom % D	

Section 2: Handling and Storage

Proper handling and storage are crucial to maintain the integrity and stability of **Monoisobutyl Phthalate-d4**.

Table 2: Recommended Storage Conditions

Condition	Temperature	Duration	Source(s)
Powder	-20°C	3 years	
+4°C	2 years		
In Solvent	-80°C	6 months	
-20°C	1 month		

For general laboratory use, it is recommended to store the compound at 2-8°C in a refrigerator. The product is considered stable if stored under the recommended conditions.

Section 3: Solubility

The solubility of **Monoisobutyl Phthalate-d4** is a critical parameter for the preparation of stock solutions for experimental use.

Table 3: Solubility Data

Solvent	Concentration	Notes	Source(s)
DMSO	100 mg/mL (441.97 mM)	Requires sonication. Hygroscopic DMSO can impact solubility; use newly opened solvent.	

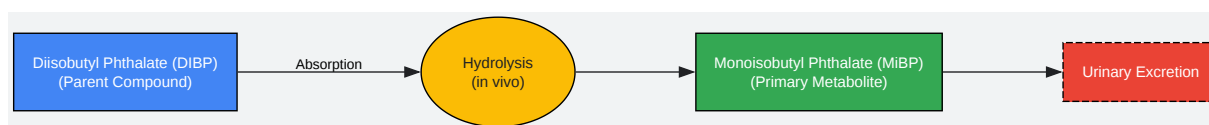
Table 4: Stock Solution Preparation Examples

Desired Concentration	Solvent Volume for 1 mg	Solvent Volume for 5 mg	Solvent Volume for 10 mg	Source(s)
1 mM	4.4197 mL	22.0985 mL	44.1969 mL	
5 mM	0.8839 mL	4.4197 mL	8.8394 mL	
10 mM	0.4420 mL	2.2098 mL	4.4197 mL	

Section 4: Biological Context and Metabolism

Monoisobutyl Phthalate-d4 serves as an internal standard for its unlabeled analogue, MiBP. MiBP is a major metabolite of Diisobutyl Phthalate (DIBP), a widely used plasticizer. Phthalates are known endocrine disruptors, and their metabolites are often the subject of toxicological and exposure studies. DIBP is readily absorbed and rapidly metabolized to MiBP. The primary route of excretion for MiBP is through urine.

The metabolic pathway from the parent compound DIBP to the primary metabolite MiBP is a straightforward hydrolysis reaction.



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Caption: Metabolic conversion of DIBP to MiBP and subsequent excretion.

Section 5: Toxicological Information

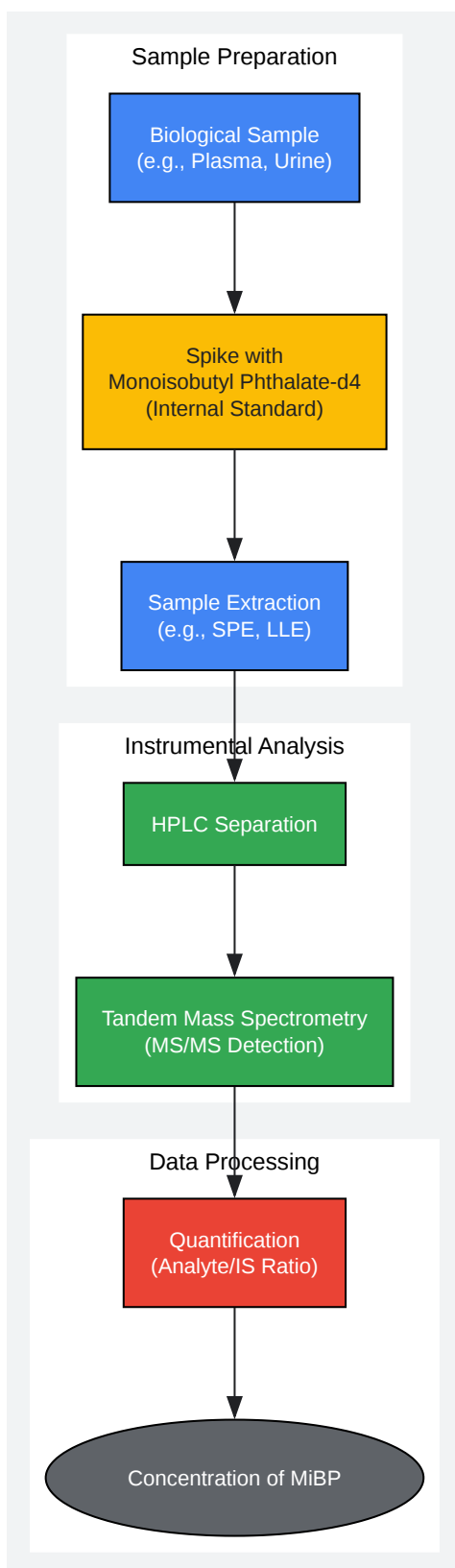
There is no specific, comprehensive toxicological data available for **Monoisobutyl Phthalate-d4**. The toxicity profile is generally inferred from its non-deuterated counterpart, Monoisobutyl Phthalate, and the parent compound, Diisobutyl Phthalate.

Phthalates as a class are recognized as endocrine disruptors. The parent compound, DIBP, has a low order of acute toxicity. The primary health concerns are related to reproductive and developmental toxicity. The non-deuterated metabolite, MiBP, is often monitored in human biomonitoring studies to assess exposure to DIBP. For research purposes, **Monoisobutyl Phthalate-d4** is not intended for diagnostic or therapeutic use.

Section 6: Experimental Protocols

Detailed experimental protocols for the synthesis or safety testing of **Monoisobutyl Phthalate-d4** are not publicly available in the searched documents. However, its primary application is as an internal standard in analytical methods, such as isotope-dilution high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS), for the quantification of MiBP in biological matrices.

A general workflow for using a deuterated internal standard in a bioanalytical assay is outlined below.



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Caption: General workflow for quantification using a stable isotope standard.

Disclaimer: This document is intended for informational purposes for research professionals. It is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always consult the manufacturer-provided SDS before handling the chemical and adhere to all recommended safety precautions. The product has not been fully validated for medical applications and is for research use only.

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